

Application Note: NNC-05-2045 Hydrochloride Stability & Storage Protocol

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Compound of Interest

Compound Name: NNC-05-2045 hydrochloride

CAS No.: 184845-18-9

Cat. No.: B1679351

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Introduction & Mechanism of Action

NNC-05-2045 hydrochloride is a potent and selective inhibitor of the Betaine/GABA Transporter 1 (BGT-1), also known as mGAT-2.^{[1][2][3]} Structurally, it is a piperidinol derivative featuring a carbazole moiety, which imparts significant lipophilicity to the molecule.^{[1][2]} Unlike classical GAT-1 inhibitors (e.g., tiagabine), NNC-05-2045 exhibits a unique pharmacological profile with additional affinity for sigma,

-adrenergic, and dopamine D2 receptors ^{[1].[1][2][4]}

This application note provides a rigorous technical framework for the handling, solubilization, and storage of NNC-05-2045 HCl. Given its lipophilic nature and specific salt form, strict adherence to these protocols is required to prevent experimental variability caused by compound degradation or precipitation.^{[1][2]}

Key Physicochemical Properties^{[1][2]}

Property	Value	Notes
Molecular Formula		Monohydrochloride salt
Molecular Weight	451.01 g/mol	Use this MW for molarity calculations
Appearance	White to off-white solid	Powder form
Solubility (DMSO)	~100 mM	Preferred solvent for stock solutions
Solubility (Ethanol)	~13 mM	Moderate solubility
Solubility (Water)	< 1 mg/mL	Poorly soluble; requires organic co-solvent

Stability & Storage Profile

The stability of NNC-05-2045 HCl is heavily influenced by moisture content and photolytic degradation.^{[1][2]} The hydrochloride salt form improves stability compared to the free base but remains hygroscopic.^[2]

Solid State Stability^{[1][2]}

- Long-Term Storage: -20°C (Preferred) or -80°C. Stable for >2 years.^{[1][2][5]}
- Short-Term Storage: +4°C. Stable for weeks.
- Critical Requirement: Vials must be stored in a desiccator or sealed with parafilm to prevent moisture absorption.^[2]

Solution Stability

Once solubilized, the compound's stability window narrows significantly.^{[1][2]}

Solvent System	Temperature	Stability Window	Risk Factors
DMSO (Stock)	-80°C	6 Months	Freeze-thaw cycles
DMSO (Stock)	-20°C	1 Month	Moisture uptake
Aqueous Media	+4°C	< 24 Hours	Precipitation / Hydrolysis
Culture Media	37°C	Immediate Use	Protein binding / Precipitation

Experimental Protocols

Protocol A: Preparation of 100 mM Stock Solution (DMSO)

Objective: Create a high-concentration master stock for long-term storage.

Materials:

- NNC-05-2045 HCl solid (e.g., 10 mg vial)[1][2]
- Anhydrous DMSO (Dimethyl Sulfoxide), >99.9% purity[1][2]
- Vortex mixer[1][2]
- Amber glass vials (to protect from light)[1][2]

Procedure:

- Equilibration: Allow the product vial to equilibrate to room temperature inside the desiccator before opening. Rationale: Opening a cold vial in humid air causes condensation, leading to hydrolysis.[1][2]
- Calculation: Calculate the required volume of DMSO.

[1][2]

- Example: For 10 mg of NNC-05-2045 HCl:

[1][2]

- Solubilization: Add the calculated volume of anhydrous DMSO to the vial.
- Mixing: Vortex vigorously for 30-60 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Aliquoting: Immediately dispense into single-use aliquots (e.g., 10-50) in amber microtubes.
- Storage: Flash freeze in liquid nitrogen (optional but recommended) and store at -80°C.

Protocol B: Preparation of Working Solutions (Aqueous)

Objective: Dilute stock into physiological buffer without precipitation.

Critical Warning: NNC-05-2045 is lipophilic.[1][2] Direct addition of high-concentration DMSO stock to aqueous buffer often causes "crashing out" (visible precipitation).[1][2]

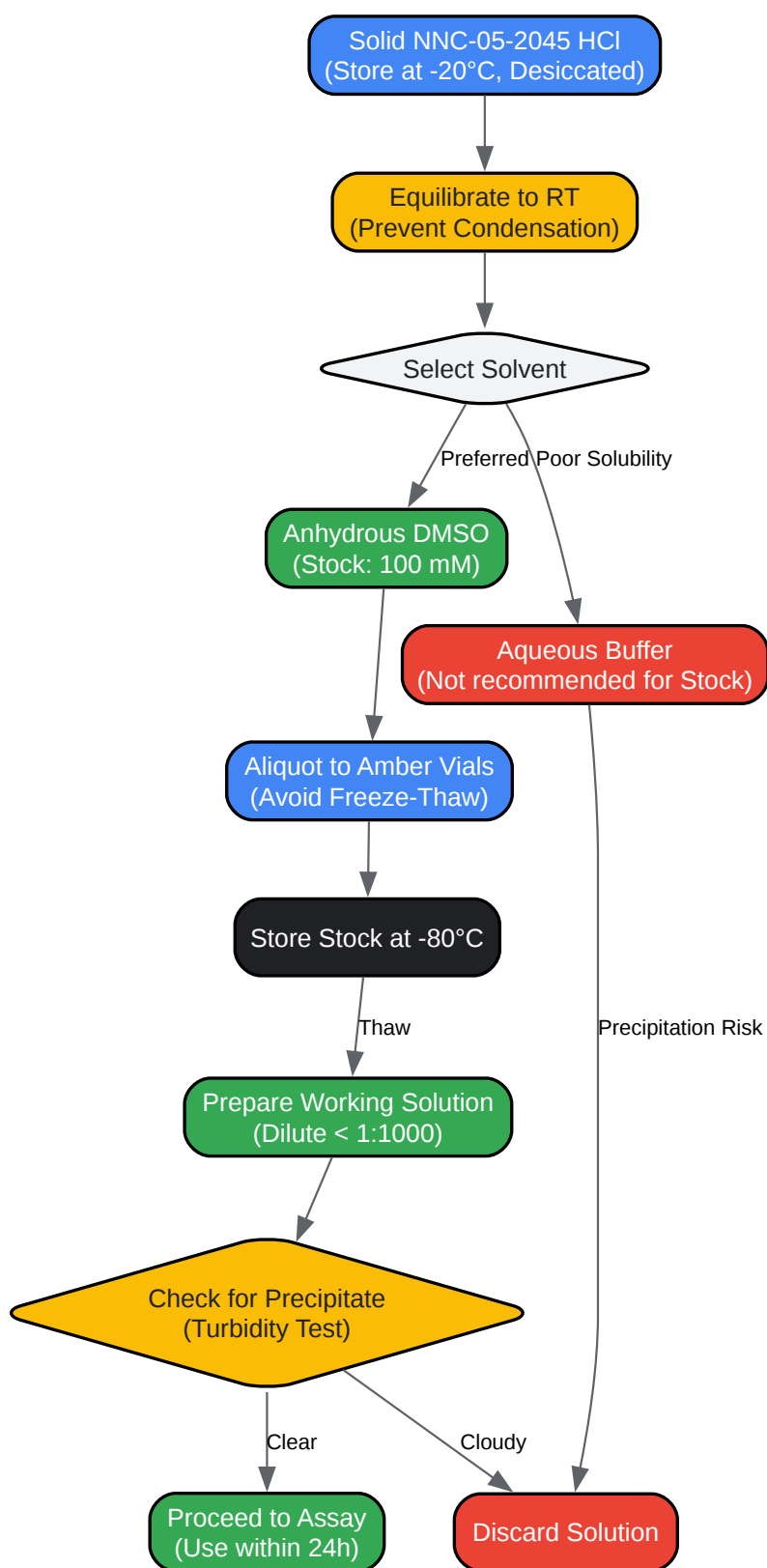
Procedure:

- Intermediate Dilution (Optional): If the final concentration is low (e.g., nM range), perform a serial dilution in DMSO first to keep the pipetting volume manageable.
- Stepwise Addition:
 - Place the aqueous buffer (e.g., PBS or Media) on a magnetic stirrer or vortex.[1][2]
 - Slowly inject the DMSO stock into the center of the vortexing liquid.[2]
 - Rationale: Rapid dispersion prevents local high concentrations that trigger nucleation/precipitation.[1][2]
- Vehicle Control: Ensure the final DMSO concentration does not exceed 0.1% - 0.5% (v/v) to avoid solvent toxicity in biological assays.
- Visual Inspection: Hold the tube against a light source.[2] The solution should be clear. Turbidity indicates precipitation; if observed, sonicate or prepare a fresh solution with a lower

concentration.[1][2]

Visualizing the Stability & Workflow

The following diagram illustrates the critical decision pathways for handling NNC-05-2045 HCl to ensure data integrity.



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Caption: Workflow for the optimal solubilization, storage, and dilution of NNC-05-2045 HCl to minimize degradation and precipitation risks.

Troubleshooting & FAQs

Q: My working solution became cloudy after 1 hour. Why? A: This is likely "salting out" or simple precipitation due to the compound's lipophilicity.[2]

- Solution: Reduce the final concentration. If using PBS, try a low-salt buffer or add a solubilizing agent like cyclodextrin (e.g., 2-hydroxypropyl-
-cyclodextrin) if compatible with your assay.[1][2]

Q: Can I use ethanol instead of DMSO? A: Yes, NNC-05-2045 is soluble in ethanol up to ~13 mM [2].[1][2] However, ethanol evaporates faster than DMSO, potentially altering concentration during storage.[1][2] Ethanol stocks should be sealed tightly and stored at -20°C.[1][2]

Q: Is the compound light sensitive? A: While specific photodegradation data is proprietary, the carbazole structure is a chromophore that can generate radicals upon UV exposure.[1][2] Always use amber vials or wrap tubes in aluminum foil.

References

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